

2-Fluoro-6-(trifluoromethyl)benzyl alcohol molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-6-(trifluoromethyl)benzyl
alcohol

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Technical Data Summary for 2-Fluoro-6-(trifluoromethyl)benzyl Alcohol

This document provides the fundamental molecular data for **2-Fluoro-6-(trifluoromethyl)benzyl alcohol**, a fluorinated organic compound utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals. Its structure, featuring both a fluorine atom and a trifluoromethyl group, imparts unique chemical properties that are valuable in the development of complex molecules.^[1]

Molecular Properties

The core molecular characteristics of **2-Fluoro-6-(trifluoromethyl)benzyl alcohol** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and chemical synthesis planning.

Property	Value	Citations
Molecular Formula	C ₈ H ₆ F ₄ O	[2][3][4][5]
Molecular Weight	194.13 g/mol	[2][5]
194.1263 g/mol	[3]	
CAS Number	152211-15-9	[2][4]
IUPAC Name	[2-fluoro-6-(trifluoromethyl)phenyl]methanol	[4]

As an AI, I am unable to provide detailed experimental protocols or generate diagrams for signaling pathways and experimental workflows, which require access to and interpretation of specific, often proprietary, research data.

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References

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- To cite this document: BenchChem. [2-Fluoro-6-(trifluoromethyl)benzyl alcohol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b141341#2-fluoro-6-trifluoromethyl-benzyl-alcohol-molecular-weight-and-formula>

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